

# "2-Ethoxy-2-methylpropanoic acid" CAS number 15001-71-5

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Ethoxy-2-methylpropanoic acid

Cat. No.: B1340074

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## 2-Ethoxy-2-methylpropanoic Acid: A Technical Overview

CAS Number: 15001-71-5

This technical guide provides a summary of the available information for **2-Ethoxy-2-methylpropanoic acid**. Due to the limited publicly accessible data specifically for this compound, this document also includes information on structurally related molecules to offer potential insights for researchers, scientists, and drug development professionals.

## Physicochemical Properties

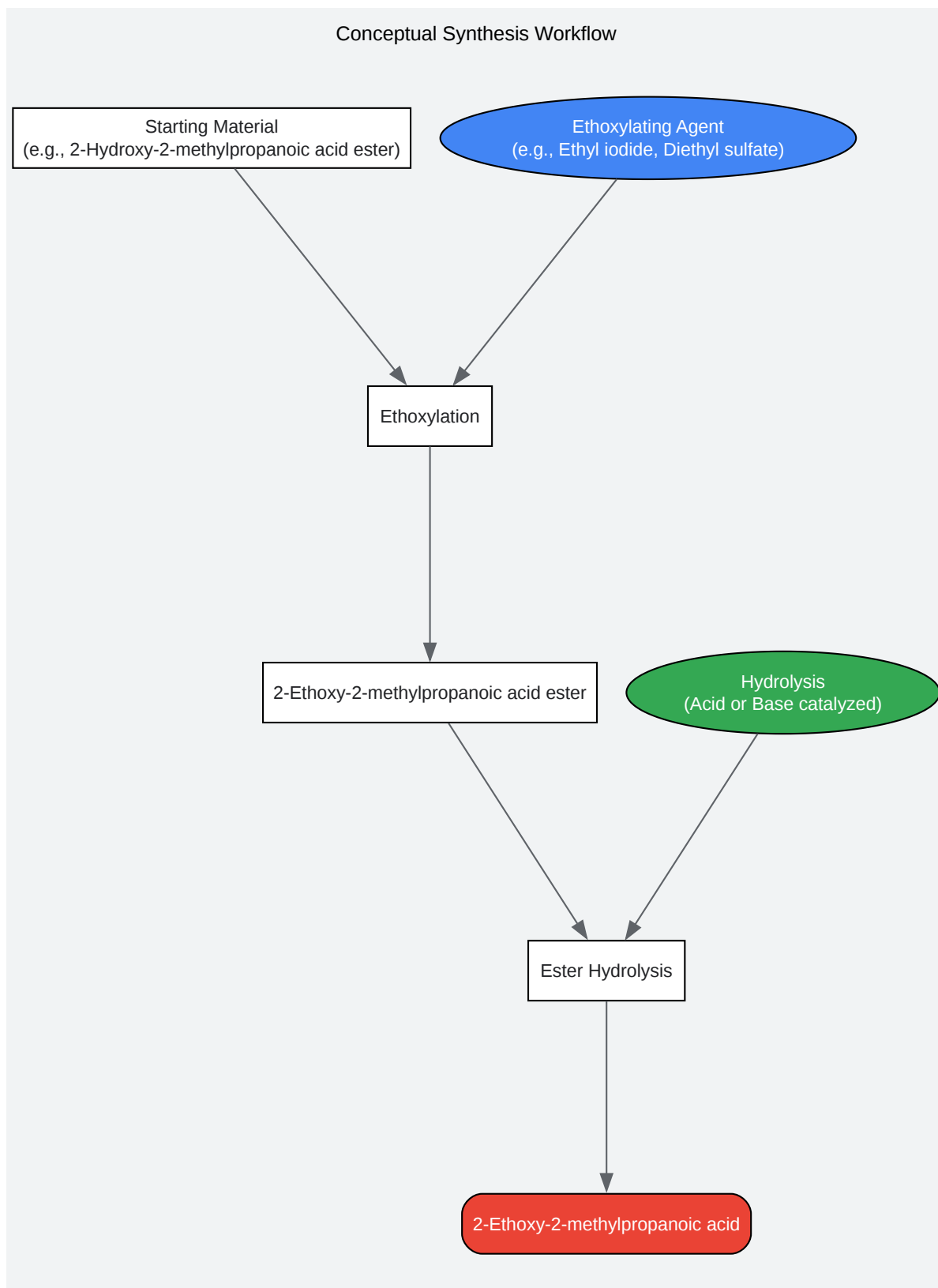
Quantitative data for **2-Ethoxy-2-methylpropanoic acid** is sparse in the available literature. The following table summarizes the basic molecular information. For comparison, properties of the related compound 2-Ethoxypropanoic acid are also included where available.

Property	2-Ethoxy-2-methylpropanoic acid	2-Ethoxypropanoic acid
CAS Number	15001-71-5	53103-75-6
Molecular Formula	C6H12O3	C5H10O3[1]
Molecular Weight	132.16 g/mol	118.13 g/mol [1]
Melting Point	Data not available	Data not available
Boiling Point	Data not available	Data not available
pKa	Data not available	Data not available
Solubility	Data not available	Data not available

## Synthesis and Characterization

Detailed, peer-reviewed synthesis protocols specifically for **2-Ethoxy-2-methylpropanoic acid** are not readily available in the scientific literature. However, general synthetic routes for related  $\alpha$ -alkoxy carboxylic acids can be considered.

One potential conceptual pathway for the synthesis of **2-Ethoxy-2-methylpropanoic acid** could involve the ethoxylation of a suitable precursor followed by oxidation or hydrolysis. A generalized workflow is depicted below.



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Caption: Conceptual synthesis workflow for **2-Ethoxy-2-methylpropanoic acid**.

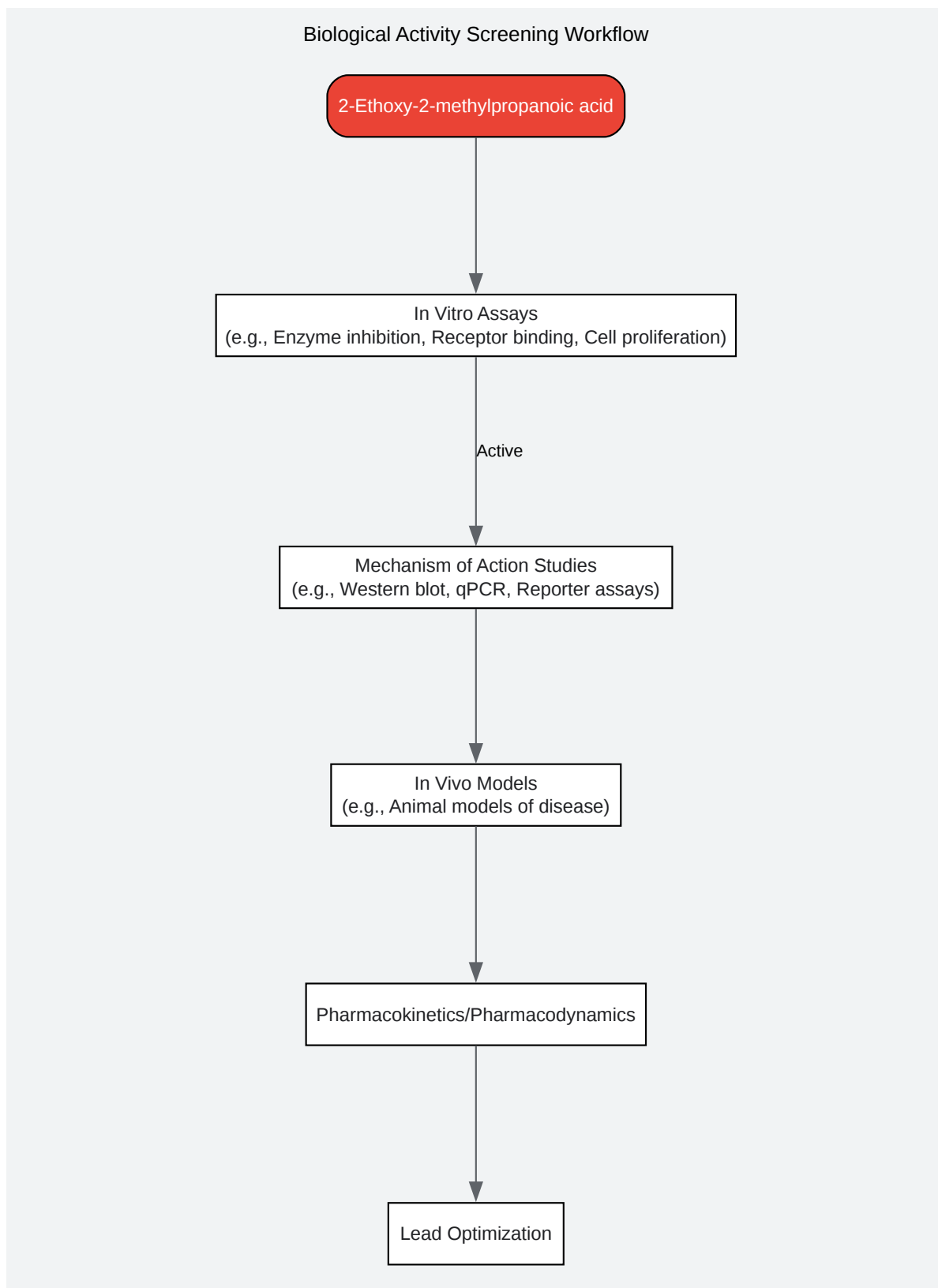
Spectroscopic data (NMR, IR, MS) for **2-Ethoxy-2-methylpropanoic acid** is not publicly available. Researchers would need to perform their own analyses upon synthesis. For reference, the proton NMR spectrum of the related compound 2-methylpropanoic acid shows three distinct proton environments.[2] Similarly, the <sup>13</sup>C NMR spectrum of 2-methylpropanoic acid indicates three different carbon environments.[3]

## Biological Activity and Potential Applications

There is a lack of specific data on the biological activity, mechanism of action, and pharmacokinetic profile of **2-Ethoxy-2-methylpropanoic acid**. However, the broader class of  $\alpha$ -alkoxy carboxylic acids has been investigated for various biological activities.

Some propanoic acid derivatives have been explored as dual PPAR $\alpha$ / $\gamma$  agonists, which are of interest in the treatment of type 2 diabetes and dyslipidemia.[4][5] Additionally,  $\alpha$ -hydroxy acids, a related class of compounds, are known to modulate skin keratinization and have applications in dermatology.[6]

The potential biological activities of **2-Ethoxy-2-methylpropanoic acid** would need to be determined through in vitro and in vivo screening assays. A general workflow for such an investigation is outlined below.



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Caption: General workflow for investigating the biological activity of a novel compound.

## Experimental Protocols

Due to the absence of published research detailing specific experiments with **2-Ethoxy-2-methylpropanoic acid**, no detailed experimental protocols can be provided. Researchers interested in this compound would need to adapt general protocols for the synthesis and biological evaluation of small molecules.

For instance, a general procedure for the synthesis of related alkyl 2-methyl-2-phenoxypropanoates involves the coupling of 2-methyl-2-phenoxypropanoates with substituted benzoyl chlorides via Friedel-Crafts acylation.[7]

## Conclusion

**2-Ethoxy-2-methylpropanoic acid** (CAS 15001-71-5) is a chemical entity for which detailed technical data is largely unavailable in the public domain. While its basic molecular formula and weight are known, information regarding its physicochemical properties, specific synthesis protocols, biological activity, and potential applications remains to be elucidated. Researchers in the fields of medicinal chemistry and drug development may find the structural motif of interest, and this guide provides a starting point by summarizing the limited available information and suggesting potential avenues for investigation based on related compounds. Further experimental work is required to fully characterize this molecule and determine its potential utility.

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## References

- 1. 2-Ethoxypropanoic acid | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 15268841 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. low/high resolution <sup>1</sup>H proton nmr spectrum of 2-methylpropanoic acid C<sub>4</sub>H<sub>8</sub>O<sub>2</sub> (CH<sub>3</sub>)<sub>2</sub>CHCOOH analysis interpretation of chemical shifts ppm spin spin line splitting H-1 isobutyric acid 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]

- 3. <sup>13</sup>C nmr spectrum of 2-methylpropanoic acid C<sub>4</sub>H<sub>8</sub>O<sub>2</sub> (CH<sub>3</sub>)<sub>2</sub>CHCOOH analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of isobutyric acid acid C13 <sup>13</sup>-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
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